

An In-Depth Technical Guide to Halfenprox Analytical Reference Standards

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Compound of Interest

Compound Name: *Halfenprox*

Cat. No.: *B054232*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Halfenprox**, a synthetic pyrethroid ether acaricide and insecticide. This document details its chemical and physical properties, analytical methodologies, synthesis, mechanism of action, and toxicological profile, serving as a crucial resource for professionals in research and development.

Chemical and Physical Properties

Halfenprox is an aromatic ether that functions as a contact insecticide and acaricide with some residual effects.^{[1][2]} It is recognized by several synonyms, including Brofenprox and MTI-732.^{[3][4]} The following table summarizes its key chemical and physical properties.

Property	Value	Source
IUPAC Name	1-[bromo(difluoro)methoxy]-4-[2-methyl-1-[(3-phenoxyphenyl)methoxy]propyl]benzene	[3][5]
CAS Number	111872-58-3	[3][4]
Molecular Formula	C ₂₄ H ₂₃ BrF ₂ O ₃	[3][4]
Molecular Weight	477.34 g/mol	[4]
Appearance	White powder	[6]
Melting Point	104–105°C	[6]
Storage Temperature	2-8°C	[4]
Purity (Typical)	≥98% for analytical standards	[6]
Solubility	Soluble in organic solvents such as cyclohexane and acetonitrile	[3][7]

Synthesis of Halfenprox

The commercial production of **Halfenprox** is achieved through a multi-step chemical synthesis.

[1][2] The process generally involves the reaction of key intermediates to build its complex ether-linked structure.[1][2] The product is then purified, often by recrystallization or chromatography, to yield the active **Halfenprox** compound.[1][2]

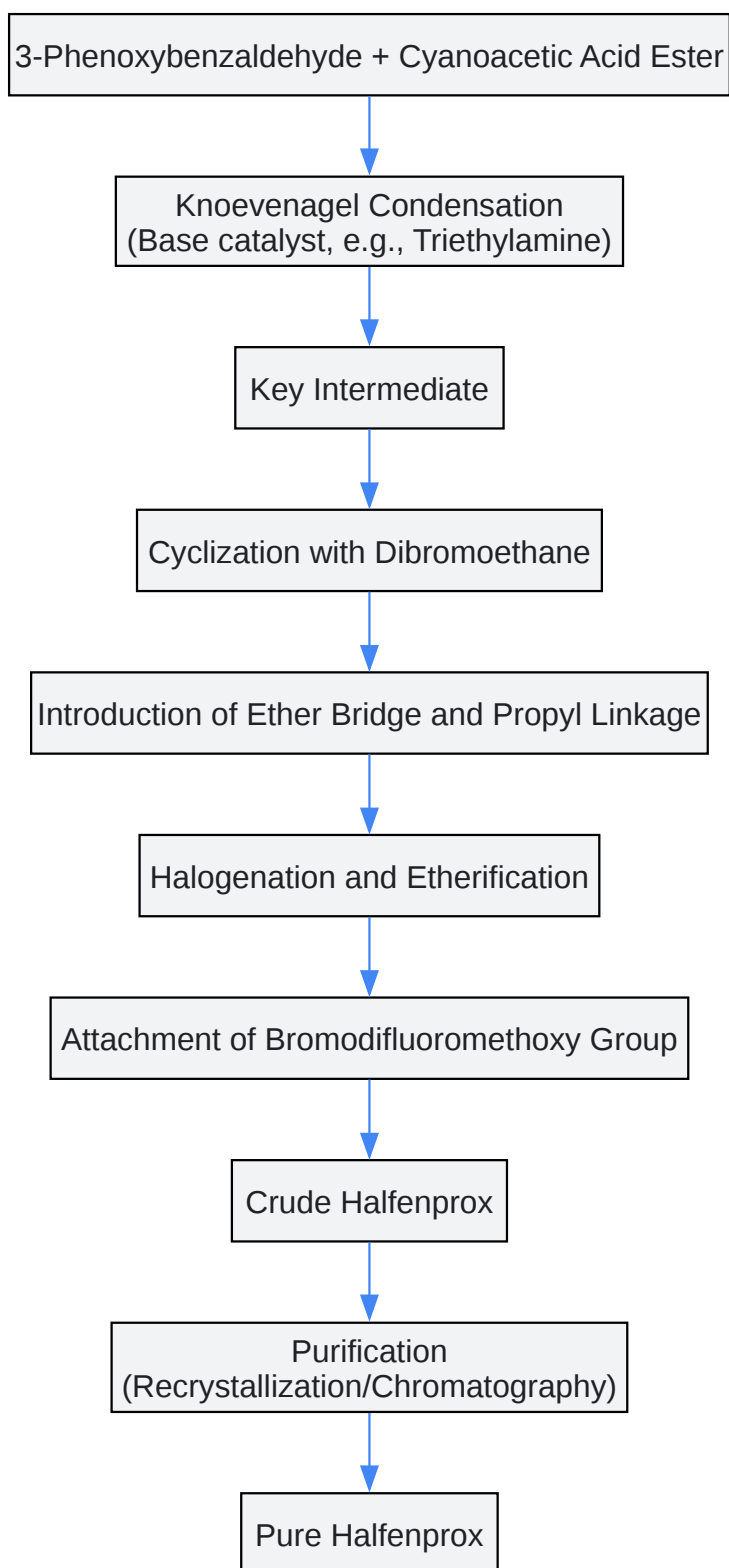


Figure 1: Generalized Synthesis Workflow of Halfenprox

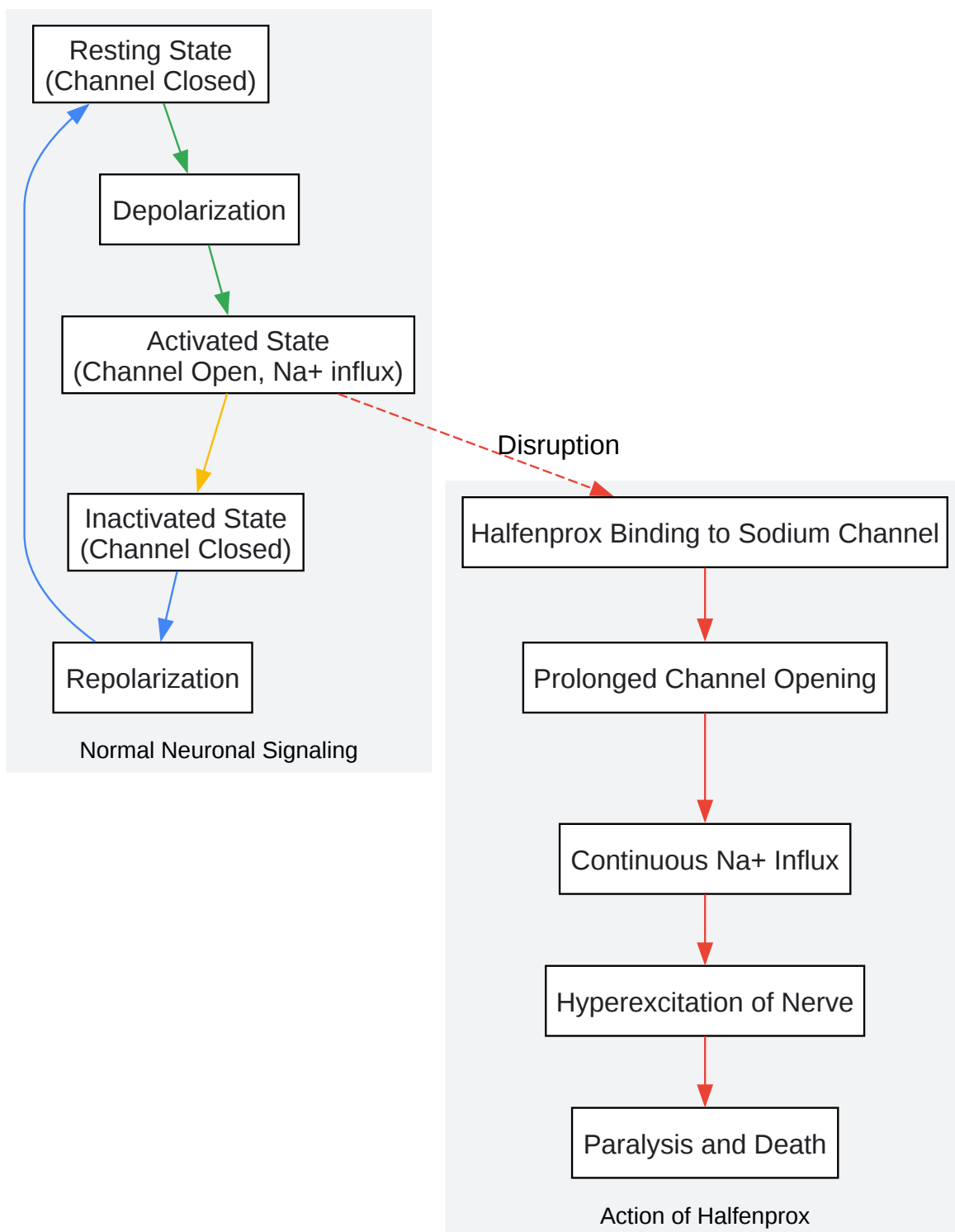


Figure 2: Halfenprox Mechanism of Action on Voltage-Gated Sodium Channels

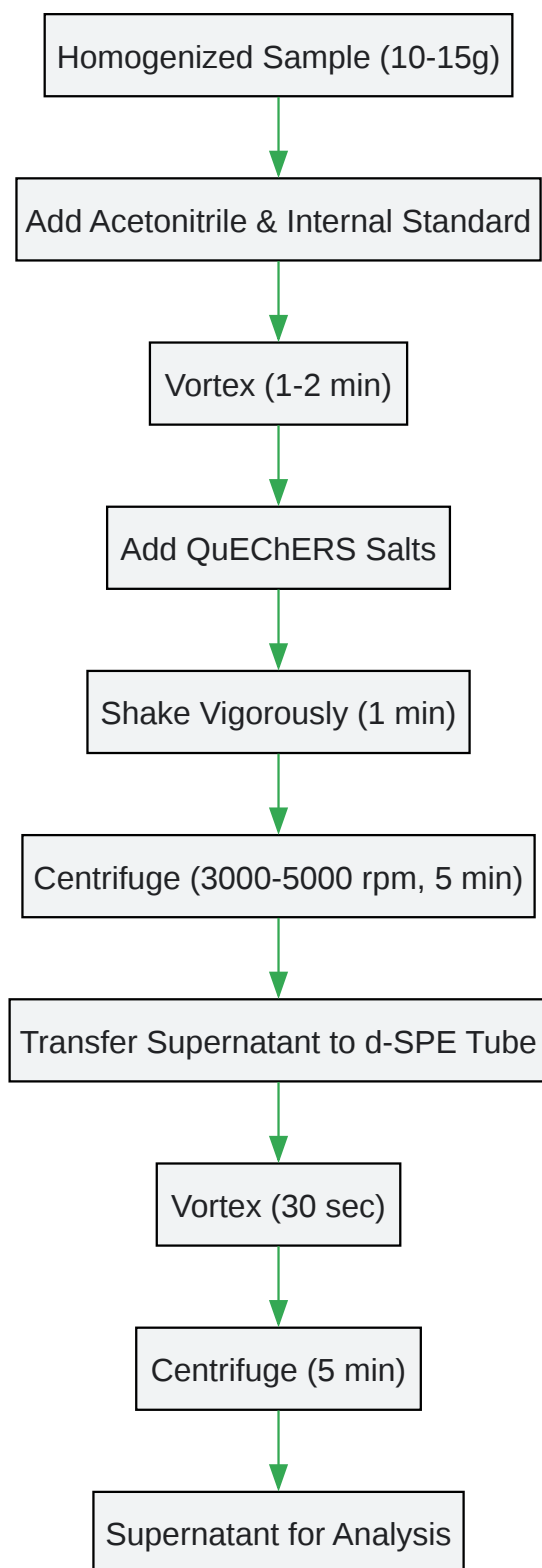


Figure 3: QuEChERS Sample Preparation Workflow

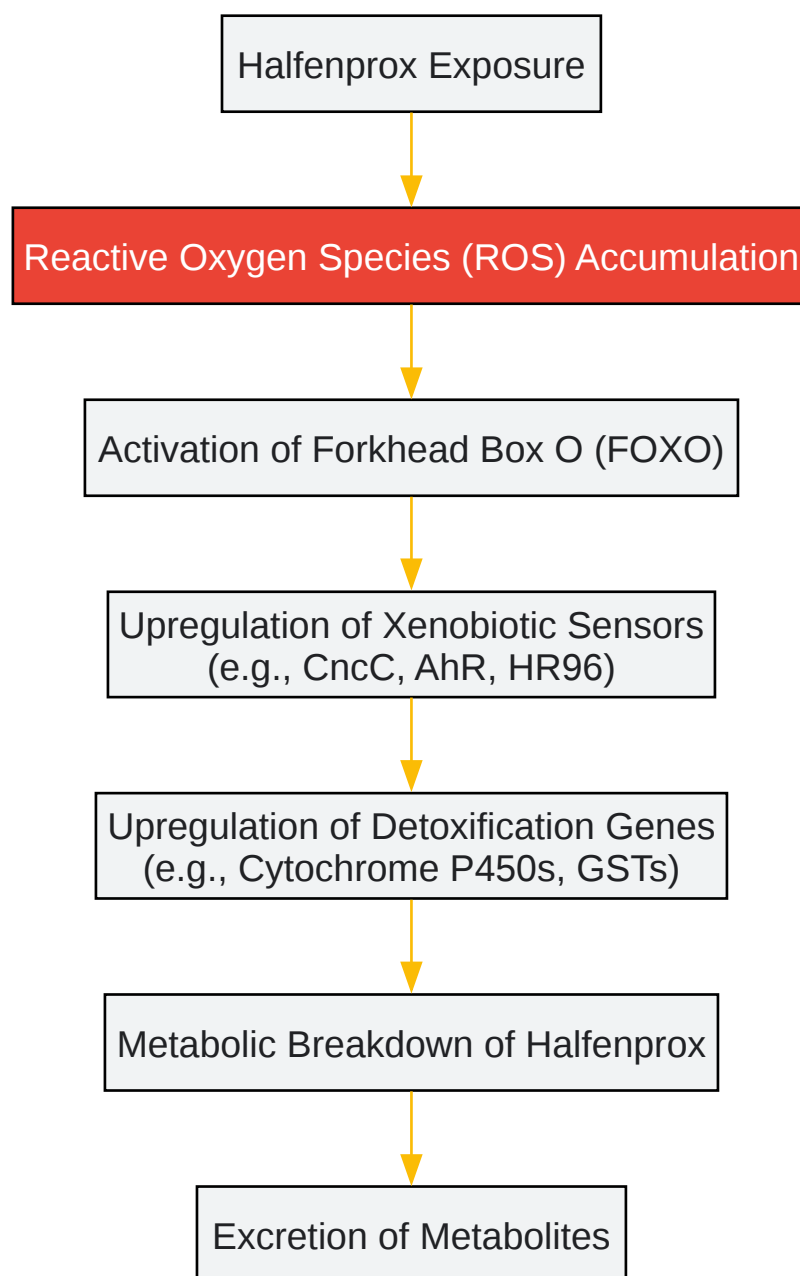


Figure 4: Inferred Metabolic Detoxification Pathway of Halfenprox

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